

# Safe Disposal of Phenylmethanimine: A Comprehensive Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Phenylmethanimine

Cat. No.: B108103

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**Phenylmethanimine**, also known as benzaldehyde imine or N-benzylideneamine, is a chemical compound that requires careful handling and disposal due to its hazardous properties. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the proper disposal of **phenylmethanimine** in a safe and environmentally responsible manner. Adherence to local, state, and federal regulations is paramount throughout the disposal process.<sup>[1][2]</sup>

## Key Safety and Hazard Information

**Phenylmethanimine** is classified as a hazardous substance, exhibiting corrosive properties that can cause severe skin burns and eye damage.<sup>[2][3]</sup> It is also harmful if swallowed or in contact with skin.<sup>[2][3]</sup> Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this chemical.<sup>[1][3]</sup> All handling should be performed in a well-ventilated area or under a chemical fume hood.<sup>[1]</sup>

## Quantitative Data for Phenylmethanimine

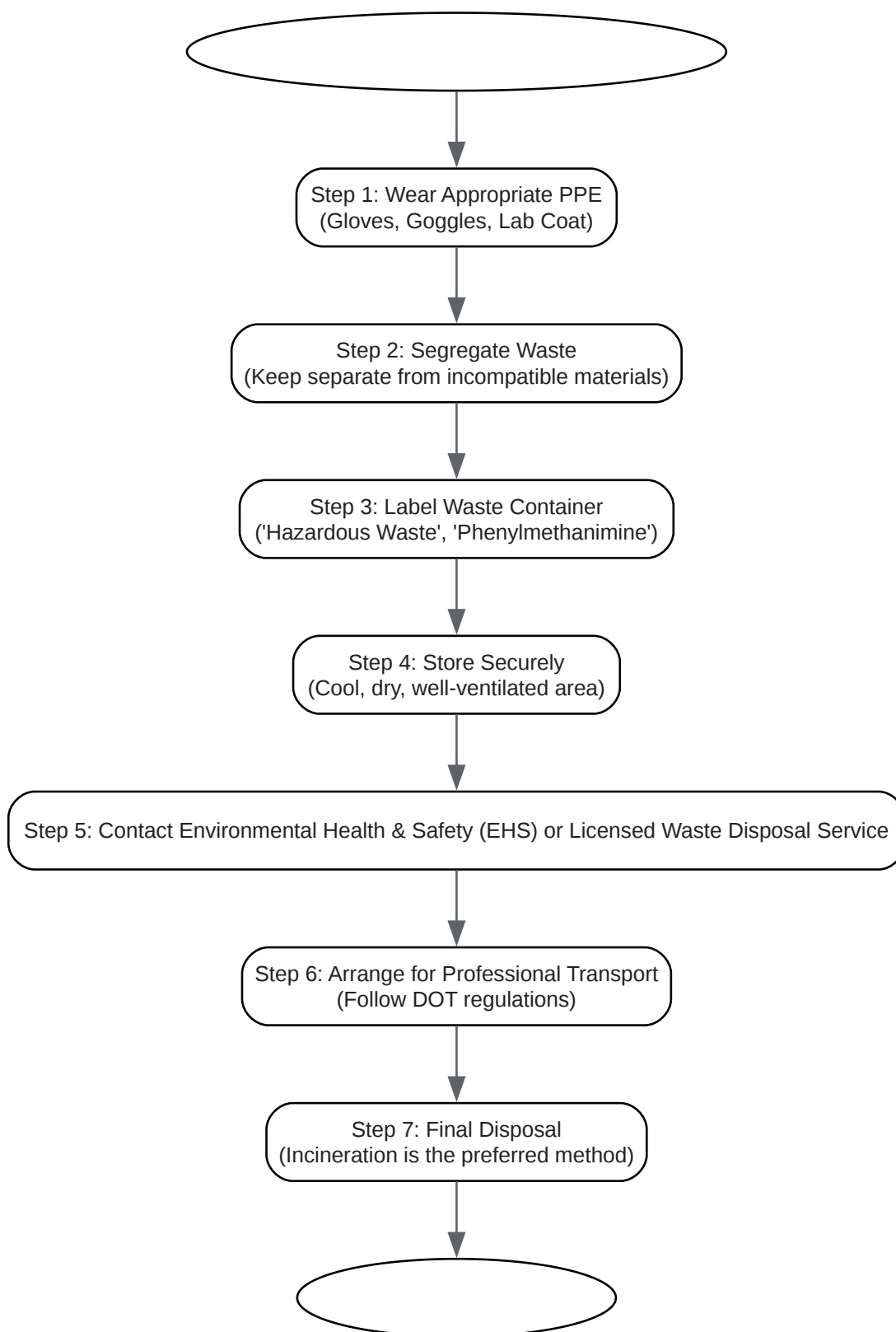
The following table summarizes key quantitative data for **phenylmethanimine** (benzylamine), which is essential for risk assessment and the planning of disposal procedures.

Property	Value	Source
Aquatic Toxicity (Acute)		
LC50 (Fish, 96h)	<46.4 mg/L	[4]
EC50 (Aquatic Invertebrates, 24h)	>100 mg/L	[4]
ErC50 (Algae, 72h)	50 mg/L	[4]
Physical/Chemical Properties		
UN Number	UN2735	[5]
Hazard Class	8 (Corrosive)	[5]
Packing Group	II	[5]

Note: **Phenylmethanimine** is a synonym for benzylamine, and safety data for benzylamine is used here.

## Phenylmethanimine Disposal Workflow

The following diagram illustrates the recommended step-by-step procedure for the safe disposal of **phenylmethanimine** waste.



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